

A Comprehensive Technical Guide to the Synthesis and Purification of SNAZOXS

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Compound of Interest

Compound Name:	SNAZOXS
CAS No.:	53611-17-9
Cat. No.:	B1594617

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Prepared for: Researchers, Scientists, and Drug Development Professionals Prepared by: Gemini, Senior Application Scientist

Introduction: Understanding SNAZOXS

SNAZOXS, identified by the CAS Number 53611-17-9, is a sulfonated azo dye.^{[1][2]} Its formal chemical name is 8-hydroxy-7-[(4-sulfo-1-naphthalenyl)azo]-5-quinolinesulfonic acid, disodium salt.^[1] As a member of the azo dye class, its structure is characterized by the presence of a diazene functional group (–N=N–) connecting two aromatic moieties.^[3] The presence of two sulfonic acid groups renders the molecule highly soluble in water, a key property influencing both its synthesis and purification. Azo compounds based on 8-hydroxyquinoline are known for their ability to chelate metal ions.^{[4][5]}

This guide provides a detailed exploration of the chemical synthesis and subsequent purification of **SNAZOXS**, grounded in established principles of azo dye chemistry. It is designed to offer researchers the technical insights required for the practical and efficient laboratory-scale production of this compound.

Physicochemical Properties of SNAZOXS

A summary of the essential properties of **SNAZOXS** is provided below for quick reference.

Property	Value	Reference
CAS Number	53611-17-9	[1][2]
Molecular Formula	C ₁₉ H ₁₁ N ₃ Na ₂ O ₇ S ₂	[1][2]
Molecular Weight	503.42 g/mol	[1][2]
Appearance	Purple Powder	[6]
IUPAC Name	disodium; (7E)-8-oxo-7-[(4-sulfonatophthalen-1-yl)hydrazinylidene] quinoline-5-sulfonate	[6]

Part 1: Chemical Synthesis of SNAZOXS

Guiding Principles: The Chemistry of Azo Dye Formation

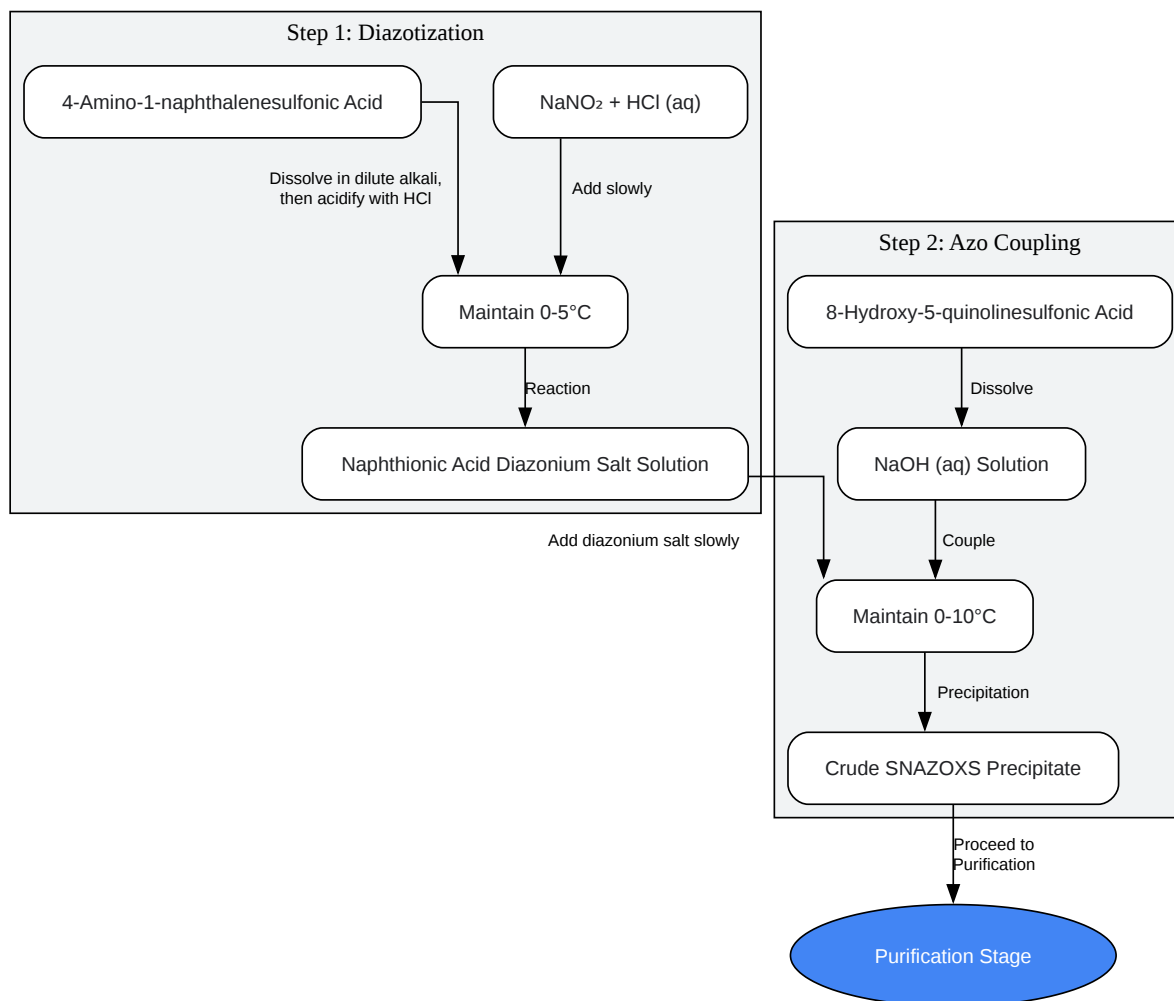
The synthesis of **SNAZOXS** is a classic two-step process common to most azo dyes: diazotization followed by azo coupling.[2][7]

- Diazotization:** This initial step involves the conversion of a primary aromatic amine into a diazonium salt. For **SNAZOXS**, the starting amine is 4-amino-1-naphthalenesulfonic acid (Naphthionic acid).[8] This reaction is conducted in the presence of nitrous acid (HNO₂), which is typically generated in situ from sodium nitrite (NaNO₂) and a strong mineral acid like hydrochloric acid (HCl).[9] It is critical to maintain a low temperature (0–5 °C) throughout this process to prevent the unstable diazonium salt from decomposing prematurely.[10]
- Azo Coupling:** The resulting diazonium salt is a weak electrophile that readily reacts with an electron-rich aromatic compound, the "coupling component." In the synthesis of **SNAZOXS**, this component is 8-hydroxy-5-quinolinesulfonic acid. The reaction is an electrophilic aromatic substitution. For the coupling to proceed efficiently, the reaction medium must be alkaline.[1][5] The alkaline conditions deprotonate the hydroxyl group of the 8-

hydroxyquinoline moiety, forming a highly activating phenoxide anion, which directs the electrophilic attack of the diazonium salt to the electron-rich C-7 position.[5]

Synthesis Workflow Diagram

The following diagram illustrates the sequential workflow for the synthesis of **SNAZOXS**.



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Caption: Overall workflow for the synthesis of **SNAZOXS**.

Detailed Experimental Protocol: Synthesis

Disclaimer: This protocol is a representative procedure. All work should be conducted in a fume hood with appropriate personal protective equipment (PPE).

Part A: Preparation of the Diazonium Salt

- **Dissolution of Amine:** In a 250 mL beaker, suspend 2.23 g (0.01 mol) of 4-amino-1-naphthalenesulfonic acid in 50 mL of distilled water. Add 10% aqueous sodium carbonate solution dropwise with stirring until a clear solution is obtained.
- **Acidification & Cooling:** To this solution, add 2.5 mL of concentrated hydrochloric acid diluted with 10 mL of water. Cool the resulting suspension to 0–5 °C in an ice-salt bath with continuous stirring. The mixture should be a fine, uniform slurry.
- **Diazotization:** Dissolve 0.70 g (0.01 mol) of sodium nitrite in 10 mL of distilled water and cool the solution. Add this cold nitrite solution dropwise to the stirred suspension of the amine hydrochloride from Step 2 over 15-20 minutes. Ensure the temperature is strictly maintained below 5 °C.^[10]
- **Completion Check:** After the addition is complete, continue stirring for another 20 minutes in the ice bath. Check for the presence of excess nitrous acid by placing a drop of the reaction mixture onto starch-iodide paper; an immediate blue-black color indicates excess nitrous acid and the completion of diazotization. If the test is negative, add a small amount of additional nitrite solution.
- **Clarification:** The resulting diazonium salt solution should be kept cold and used immediately for the coupling reaction.

Part B: Azo Coupling Reaction

- **Preparation of Coupling Component:** In a separate 500 mL beaker, dissolve 2.25 g (0.01 mol) of 8-hydroxy-5-quinolinesulfonic acid in 50 mL of 10% aqueous sodium hydroxide solution. Cool this solution to below 10 °C in an ice bath.
- **Coupling:** Slowly add the cold diazonium salt solution from Part A to the cold, stirred alkaline solution of the coupling component over 30 minutes. The pH should be maintained in the

alkaline range (pH 9-10) throughout the addition.

- **Precipitation:** A dark-colored precipitate (the crude **SNAZOXS** dye) will form immediately. Continue stirring the reaction mixture in the ice bath for an additional 1-2 hours to ensure the reaction goes to completion.
- **Isolation:** Collect the crude product by suction filtration using a Buchner funnel.[\[11\]](#) Wash the filter cake with a small amount of cold saturated sodium chloride solution to remove some of the inorganic byproducts.

Part 2: Purification of SNAZOXS

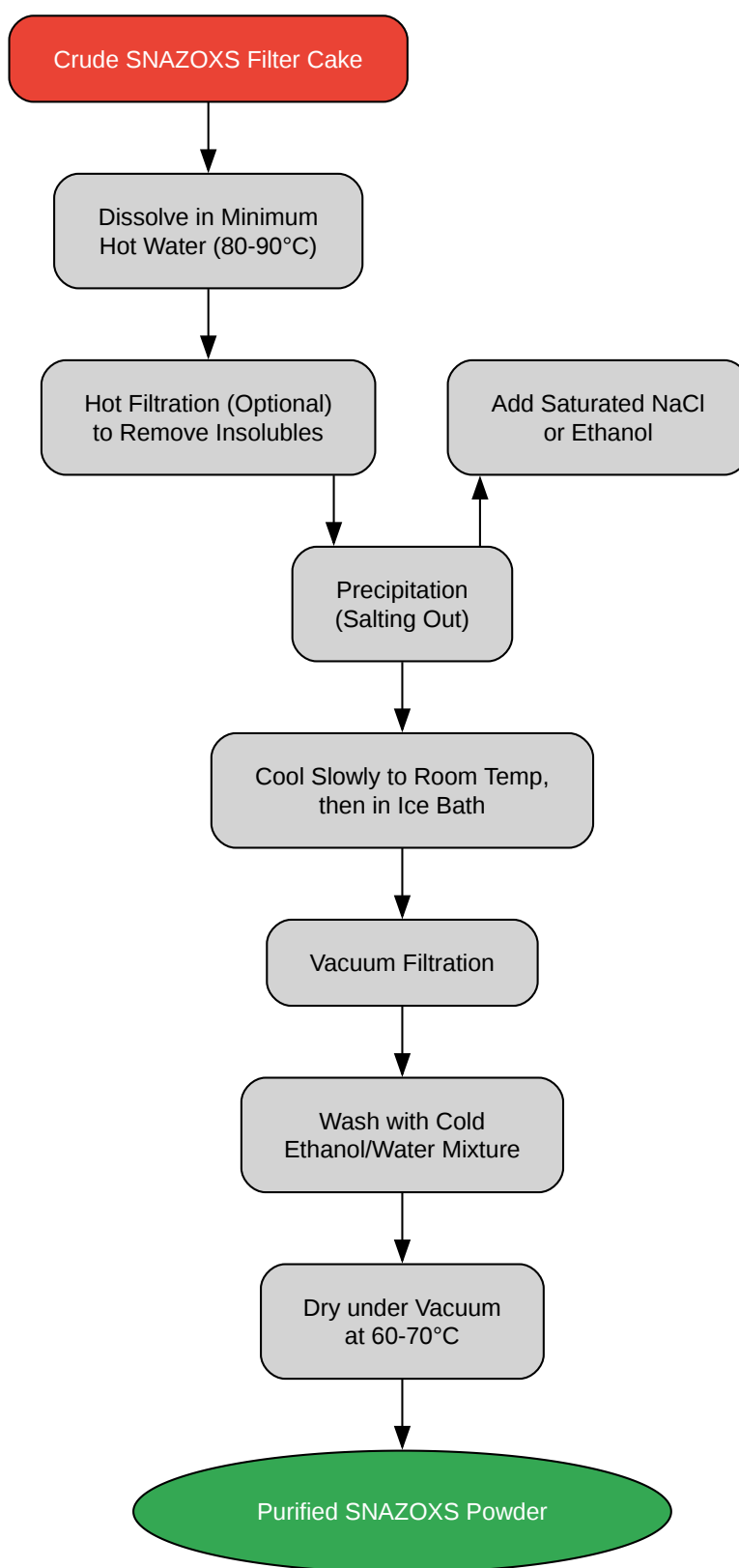
Guiding Principles: Purification of Sulfonated Dyes

The crude **SNAZOXS** product is contaminated with inorganic salts (e.g., NaCl) and potentially unreacted starting materials.[\[11\]](#) Due to its high water solubility, standard recrystallization from organic solvents is ineffective. The most common and effective method for purifying water-soluble sulfonated dyes is salting out.[\[12\]](#)[\[13\]](#)

This technique leverages the common ion effect and changes in solvent polarity to decrease the solubility of the organic salt (the dye) while keeping inorganic impurities in solution. The crude dye is dissolved in a minimum amount of hot water, and then a saturated salt solution (e.g., NaCl or Na₂SO₄) or a water-miscible organic solvent (e.g., ethanol) is added to induce precipitation of the purified dye.[\[13\]](#)[\[14\]](#)

Purification Workflow Diagram

The following diagram outlines the key stages in the purification of crude **SNAZOXS**.



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Sources

- [1. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [2. ijarjournal.com](https://ijorarjournal.com) [ijorarjournal.com]
- [3. Azo dye - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [4. Synthesis and investigation of dyeing properties of 8-hydroxyquinoline based azo dyes & 1-naphthylamine based azo dyes - MedCrave online](#) [medcraveonline.com]
- [5. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [6. Novel Monosulfonated Azo Dyes: Design, Synthesis, and Application as Disperse Dyes on Polyester Fabrics - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. One moment, please...](https://iipseries.org) [iipseries.org]
- [8. 4-Amino-1-naphthalenesulfonic acid 97 84-86-6](https://sigmaaldrich.com) [sigmaaldrich.com]
- [9. EP0808343B1 - Process for preparing reactive azo dyes - Google Patents](#) [patents.google.com]
- [10. Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
- [11. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [12. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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